

Application Notes and Protocols for Administering Dimethylandrostanolone (Drostanolone) in Animal Models

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Compound of Interest

Compound Name: *Demalon*

Cat. No.: *B1194379*

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Introduction

Dimethylandrostanolone, also known as Drostanolone, is a synthetic anabolic-androgenic steroid (AAS) derived from dihydrotestosterone (DHT).[1][2] It is recognized for its moderate anabolic properties and weak androgenic effects, which makes it a compound of interest in preclinical research for studying muscle growth, androgen receptor signaling, and the therapeutic potential of AAS with reduced virilizing effects.[1][3] Drostanolone propionate, a common esterified form, is administered via intramuscular injection and acts as a prodrug, releasing the active drostanolone compound.[3] This document provides detailed application notes and protocols for the administration of Dimethylandrostanolone in animal models, with a focus on rodent studies.

Data Presentation

The anabolic effects of Dimethylandrostanolone have been quantified in animal studies. The following table summarizes the reported effects on muscle mass in castrated rats.

Animal Model	Compound	Dose	Route of Administration	Experimental Duration	Outcome	Reference
Castrated Rats	Drostanolone Propionate	Not Specified	Not Specified	Not Specified	20-30% increase in muscle weight compared to control	Not Specified in search results

Experimental Protocols

Protocol 1: Intramuscular Administration of Drostanolone Propionate in Rats

This protocol details the procedure for the intramuscular (IM) administration of drostanolone propionate to rats for studying its anabolic and androgenic effects.

1. Materials

- Drostanolone Propionate powder
- Sterile vehicle (e.g., olive oil, sesame oil, or cottonseed oil)
- Sterile glass vials
- Syringes (1 mL or 3 mL)
- Needles (23-25 gauge for injection, larger gauge for drawing up the solution)
- 70% ethanol
- Animal scale
- Appropriate personal protective equipment (PPE)

2. Animal Models

- Male Wistar or Sprague-Dawley rats (age and weight to be determined by the study design).
- Animals should be acclimatized to the facility for at least one week prior to the experiment.
- All animal procedures must be approved by the Institutional Animal Care and Use Committee (IACUC).

3. Drug Preparation (Example for a 5 mg/mL solution)

- Aseptically weigh the desired amount of Drostanolone Propionate powder.
- In a sterile vial, dissolve the powder in the sterile vehicle. For example, to prepare a 5 mg/mL solution, dissolve 50 mg of Drostanolone Propionate in 10 mL of sterile olive oil.
- Gently warm the vial and vortex until the powder is completely dissolved and the solution is clear.
- Allow the solution to cool to room temperature before administration.
- Store the prepared solution according to the manufacturer's recommendations, typically protected from light.

4. Administration Procedure

- Weigh the rat to determine the correct dose volume.
- Gently restrain the animal. For IM injections, the quadriceps or gluteal muscles are common sites.[\[4\]](#)
- Swab the injection site with 70% ethanol.
- Using a sterile syringe and a 23-25 gauge needle, draw up the calculated volume of the Drostanolone Propionate solution.
- Insert the needle into the target muscle.
- Aspirate slightly to ensure the needle is not in a blood vessel.

- Inject the solution slowly and steadily.
- Withdraw the needle and apply gentle pressure to the injection site for a few seconds.
- Return the animal to its cage.

5. Dosing Regimen

The dosage and frequency of administration will depend on the specific aims of the study. Based on protocols for similar anabolic steroids, a starting point for dose-ranging studies could be:

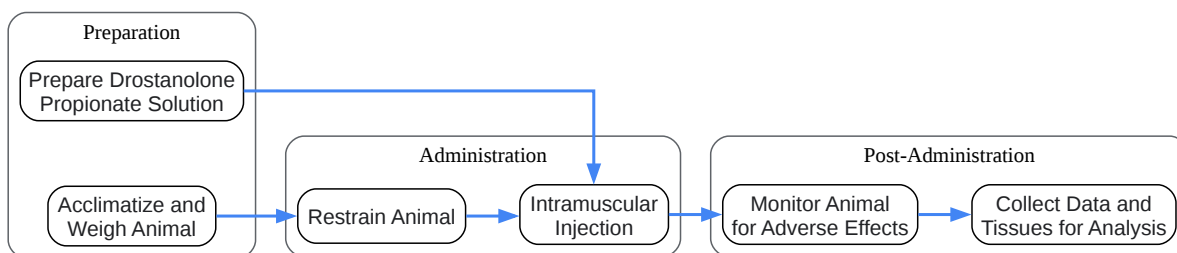
- Low dose: 1.25 mg/kg body weight, once weekly.[\[5\]](#)
- Medium dose: 2.5 mg/kg body weight, once weekly.[\[5\]](#)
- High dose: 5 mg/kg body weight, once weekly.[\[5\]](#)

6. Monitoring

- Monitor the animals daily for any signs of distress, adverse reactions at the injection site (swelling, redness), or changes in behavior.
- Record body weight at regular intervals.
- At the end of the study, collect relevant tissues for analysis (e.g., muscle, prostate, seminal vesicles).

Visualizations

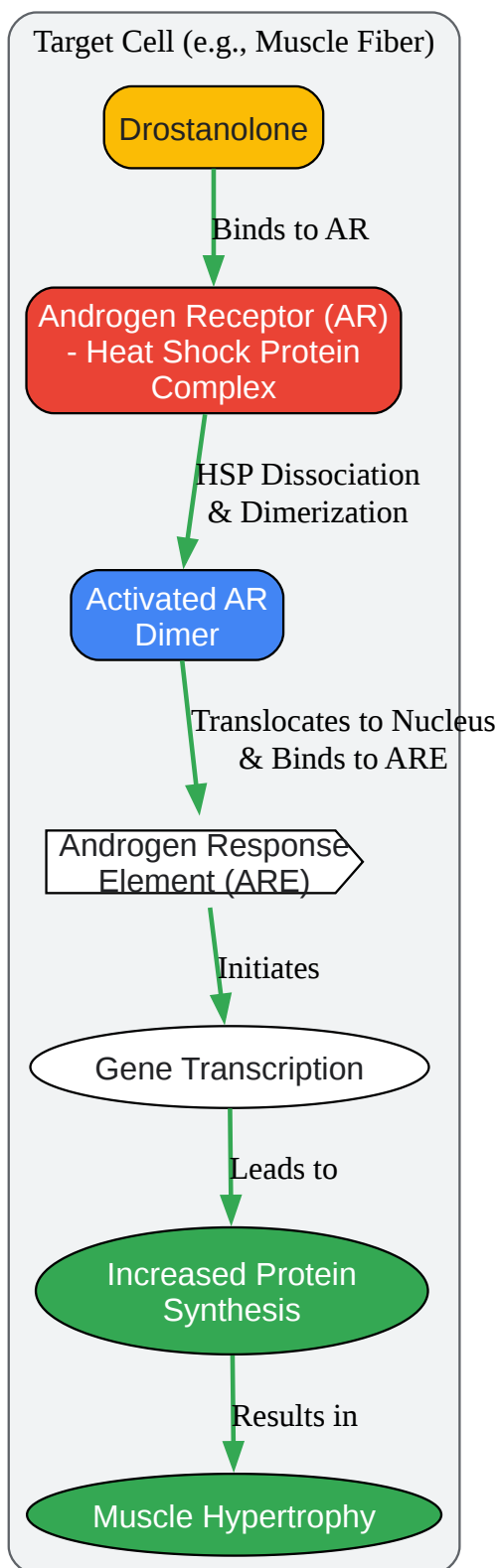
Experimental Workflow



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Caption: Experimental workflow for intramuscular administration of Drostanolone Propionate.

Signaling Pathway



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